An In-depth Technical Guide to Pent-2-ene-1,4-diol

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Compound of Interest

Compound Name:	*Pent-2-ene-1,4-diol*
CAS No.:	*6117-82-4*
Cat. No.:	*B8539784*

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This technical guide provides a comprehensive overview of **pent-2-ene-1,4-diol**, including its chemical identifiers, physical properties, and available synthetic methodologies. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. Due to the limited availability of in-depth experimental data and biological studies for this specific molecule, information on closely related and more extensively studied analogous compounds is also included to provide a broader context for potential applications and research directions.

Chemical Identification and Properties

Pent-2-ene-1,4-diol is a bifunctional organic molecule containing both a carbon-carbon double bond and two hydroxyl groups. This structure allows for a variety of chemical transformations, making it a potentially versatile building block in organic synthesis. The properties of its different isomers are summarized below.

Table 1: Chemical Identifiers and Properties of **Pent-2-ene-1,4-diol** Isomers

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Property	Value	Isomer	Source
CAS Number	6117-82-4	Unspecified stereochemistry / (Z)-isomer	[1][2][3]
25073-25-0	(E)-isomer		[4][5]
Molecular Formula	$C_5H_{10}O_2$	All isomers	[1][2][3][4][5]
Molecular Weight	102.13 g/mol	All isomers	[1][2][4][5]
IUPAC Name	pent-2-ene-1,4-diol	Unspecified stereochemistry	[2]
(E)-pent-2-ene-1,4-diol	(E)-isomer		[5]
(Z)-pent-2-ene-1,4-diol	(Z)-isomer		[3]
Synonyms	2-Pentene-1,4-diol, cis-Pent-2-en-1,4-diol	(Z)-isomer	[1]
trans-2-pentene-1,4-diol	(E)-isomer		[4]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **pent-2-ene-1,4-diol** are not widely available in comprehensive guides. However, literature suggests synthetic routes for specific isomers.

2.1. Synthesis of (2E)-2-Pentene-1,4-diol

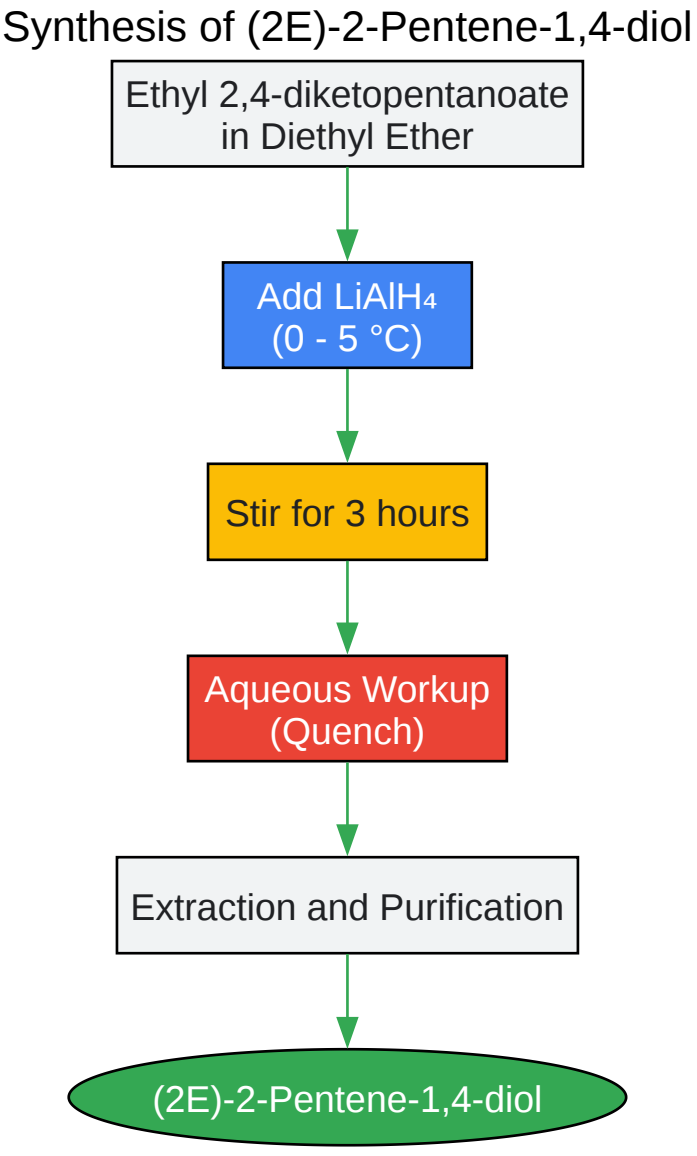
A reported synthesis of the trans-isomer, (2E)-2-pentene-1,4-diol, involves the reduction of ethyl 2,4-diketopentanoate.[4]

- Reactant: ethyl 2,4-diketopentanoate
- Reagent: Lithium aluminium tetrahydride ($LiAlH_4$)

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- Solvent: Diethyl ether
- Reaction Conditions: 0 - 5 °C for 3 hours[4]

Experimental Workflow for the Synthesis of (2E)-2-Pentene-1,4-diol



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Caption: A general workflow for the synthesis of (2E)-2-Pentene-1,4-diol via reduction.

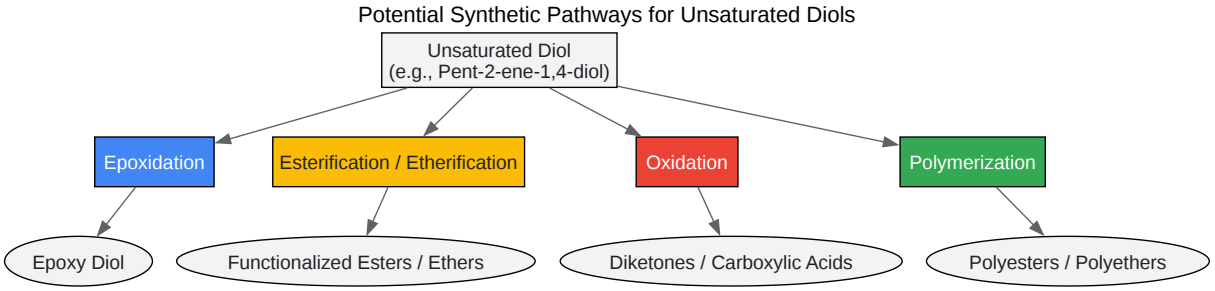
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Potential Applications in Drug Development and Research

While specific applications of **pent-2-ene-1,4-diol** in drug development are not well-documented, the applications of analogous unsaturated diols, such as but-2-ene-1,4-diol, can provide insights into its potential utility. But-2-ene-1,4-diol is a known intermediate in the synthesis of various pharmaceutical and industrial products.[6]

Potential Synthetic Applications of Unsaturated Diols

Unsaturated diols are valuable precursors for a range of chemical entities due to the reactivity of both the double bond and the hydroxyl groups.



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Caption: Potential chemical transformations of unsaturated diols in organic synthesis.

The presence of both nucleophilic hydroxyl groups and an electrophilic double bond (which can be modified) allows these molecules to be used in the synthesis of:

- Vitamins: But-2-ene-1,4-diol is a precursor in the synthesis of Vitamin B6.[6][7]
- Polymers: It can be used as a crosslinking agent or monomer in the production of polyesters and alkyd resins.[6][7]

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- Fine Chemicals: It serves as an intermediate for insecticides and other bioactive molecules. [7]

Given its structural similarities, **pent-2-ene-1,4-diol** could potentially serve as a valuable intermediate in the synthesis of novel therapeutic agents and functional materials. Further research is required to explore its specific reactivity and biological activity.

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